

Storage and handling of lyophilized Urotensin II (114-124) TFA

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Compound of Interest

Compound Name: Urotensin II (114-124), human
(TFA)

Cat. No.: B12354451

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Technical Support Center: Urotensin II (114-124) TFA

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of lyophilized Urotensin II (114-124) TFA.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for lyophilized Urotensin II (114-124) TFA powder?

For optimal stability, the lyophilized powder should be stored in a sealed container, protected from moisture.^{[1][2][3]} Recommended storage temperatures and durations are summarized in the table below.

Q2: How should I reconstitute the lyophilized peptide?

It is recommended to reconstitute Urotensin II (114-124) TFA in sterile, distilled water.^{[1][3]} For detailed instructions, please refer to the Experimental Protocols section.

Q3: What is the stability of reconstituted Urotensin II (114-124) TFA?

Once reconstituted, the stability of the peptide solution is dependent on the storage temperature. It is crucial to aliquot the stock solution to prevent degradation from repeated freeze-thaw cycles.

Q4: What safety precautions should I take when handling Urotensin II (114-124) TFA?

Urotensin II is a potent vasoconstrictor and should be handled with care. Standard laboratory personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn at all times. Avoid inhalation of the powder and direct contact with skin.

Data Presentation

Table 1: Storage Conditions for Urotensin II (114-124) TFA

Form	Storage Temperature	Duration
Lyophilized Powder	-80°C	2 years
	-20°C	1 year
Reconstituted Solution	-80°C	6 months
	-20°C	1 month

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Urotensin II (114-124) TFA

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial.
- **Solvent Preparation:** Use sterile, distilled water as the reconstitution solvent.
- **Reconstitution:**
 - Carefully open the vial.
 - Using a sterile pipette, add the desired volume of sterile water to the vial.

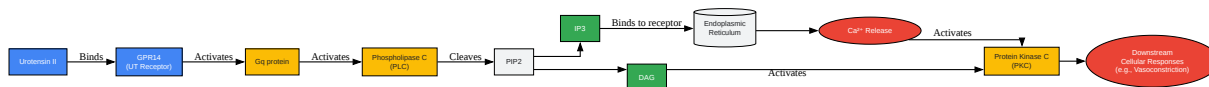
- Gently swirl the vial to mix.
- To ensure complete dissolution, sonicate the vial in an ultrasonic water bath for a short period.
- Aliquoting and Storage:
 - Once fully dissolved, it is highly recommended to aliquot the peptide solution into smaller, single-use volumes.
 - Store the aliquots at -80°C for long-term storage or -20°C for short-term storage, as detailed in Table 1.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide is difficult to dissolve.	Insufficient mixing or agitation.	Gently swirl the vial after adding the solvent. For complete dissolution, use an ultrasonic water bath.
Peptide concentration is too high.	Reconstitute at a lower concentration. You can find solubility information on the product datasheet.	
Inconsistent experimental results.	Improper storage of reconstituted peptide.	Ensure the reconstituted peptide is stored at the correct temperature and avoid repeated freeze-thaw cycles by preparing single-use aliquots.
Inaccurate peptide concentration.	Verify the calculations for reconstitution and ensure accurate pipetting.	
Precipitate forms in the solution after freezing and thawing.	Repeated freeze-thaw cycles.	Prepare single-use aliquots to minimize the number of freeze-thaw cycles.
Peptide degradation.	Use a fresh aliquot for each experiment.	

Visualizations

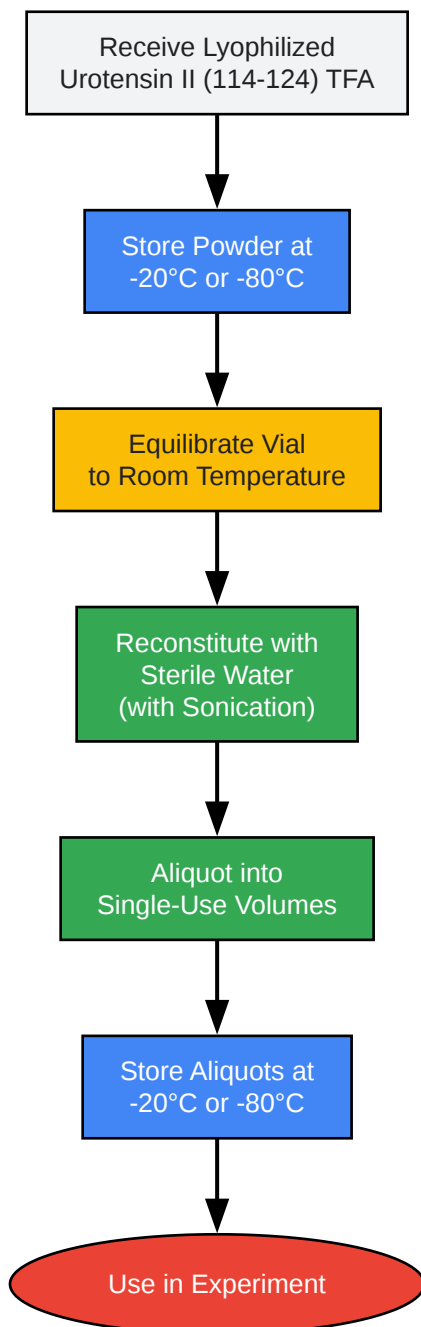
Signaling Pathway



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Caption: Urotensin II signaling pathway via GPR14.

Experimental Workflow

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Caption: Recommended workflow for Urotensin II.

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References

- 1. The network map of urotensin-II mediated signaling pathway in physiological and pathological conditions - PMC [pmc.ncbi.nlm.nih.gov]
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